

Technical Monograph: Hept-6-ynal Safety & Handling Guide

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Compound of Interest

Compound Name: 6-Heptynal

CAS No.: 67100-10-1

Cat. No.: B3055815

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CAS: 67100-10-1 | Formula: C₇H₁₀O | Role: Heterobifunctional Linker[1][2]

Executive Summary & Strategic Utility

Hept-6-ynal is a high-value heterobifunctional building block utilized primarily in drug discovery and chemical biology.[2] Its structure features two distinct reactive termini: a terminal alkyne (C6) and an aldehyde (C1).[2]

- The Alkyne Handle: Enables bioorthogonal "Click Chemistry" (CuAAC) with azides.[2]
- The Aldehyde Handle: Facilitates reductive amination or oxime/hydrazone ligation with proteins and amines.[2]

Critical Safety Note: While versatile, this compound possesses a "Jekyll and Hyde" stability profile.[2] The aldehyde is prone to autoxidation to hept-6-ynoic acid, while the terminal alkyne presents specific incompatibility risks with active metals (forming explosive acetylides).[2] This guide synthesizes standard SDS data with field-proven handling protocols to ensure experimental success and personnel safety.

Physicochemical Identity Matrix[4][5]

Property	Value / Description	Technical Insight
CAS Number	67100-10-1	Verified identifier for procurement.
Molecular Weight	110.15 g/mol	Low MW facilitates easy removal via vacuum.[1][2]
Physical State	Liquid (Colorless to pale yellow)	Yellowing indicates oxidation/polymerization.[1][2]
Boiling Point	~55-60°C @ 10 mmHg (Predicted)	Volatile; purify via vacuum distillation.[1][2]
Flash Point	< 23°C (Est.[1][2] based on H225)	High Flammability Risk. Handle in fume hood.[1][2]
Solubility	DCM, THF, DMSO, Chloroform	Lipophilic; poor water solubility until conjugated.[1]
Density	~0.85 g/mL	Lighter than water; floats during aqueous workup.[1][2]

Hazard Profiling & Mechanistic Toxicology

GHS Classification: Flammable Liquid (Cat 2/3), Skin Irritant (Cat 2), Eye Irritant (Cat 2A).[2]

The Reactivity Triad (The "Why" Behind the Hazard)

Standard SDSs list hazards; they rarely explain the chemical causality.[2] Understanding these mechanisms is vital for safe handling.

- Aldehyde Autoxidation (The Quality Killer):
 - Mechanism:[2][3][4] Atmospheric oxygen attacks the C-H bond of the aldehyde via a radical mechanism, rapidly converting Hept-6-ynal into Hept-6-ynoic acid.[2]
 - Impact: Acidic impurities deactivate basic catalysts used in subsequent steps (e.g., amine bases in click chemistry).[2]

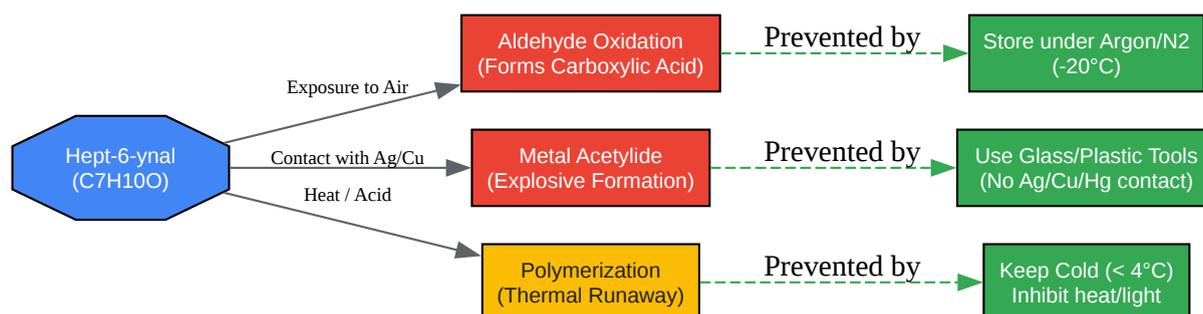
- Terminal Alkyne Instability (The Safety Risk):
 - Mechanism:[2][3][4] The terminal proton (pKa ~25) is weakly acidic.[2] In the presence of heavy metals (Ag, Cu, Hg) without ligands, it can form metal acetylides.[2]
 - Impact: Dry metal acetylides are shock-sensitive explosives.[2] Never use metal spatulas or unlined metal containers.
- Exothermic Polymerization:
 - Mechanism:[2][3][4] Uncontrolled heating or strong Lewis acids can trigger polymerization of the alkyne or aldol condensation of the aldehyde.[2]

Toxicology Overview

- Routes of Entry: Inhalation (vapor), Skin absorption.[2]
- Acute Effects: Mucosal irritation (eyes/nose).[2] The aldehyde moiety is a sensitizer; repeated exposure may induce allergic dermatitis.[2]
- Systemic Toxicity: Not fully characterized, but structurally analogous medium-chain aldehydes exhibit narcotic effects at high concentrations.[2]

Visualization: Reactivity & Safety Logic

The following diagram maps the chemical logic of Hept-6-ynal to specific safety interventions.



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Caption: Reactivity map linking chemical vulnerabilities (Red/Yellow) to mandatory safety controls (Green).[2]

Storage & Stability Protocol (Self-Validating System)

To maintain purity >95% over 6 months, follow this "Chain of Custody" protocol.

The "Argon Blanket" Technique

- Arrival: Immediately inspect the septum. If the liquid is yellow/brown, check NMR for carboxylic acid peak (~11-12 ppm).[2]
- Aliquot Strategy: Do not repeatedly thaw the bulk bottle. Aliquot into single-use glass vials under an inert atmosphere box or cone.
- Sealing: Parafilm is insufficient.[2] Use Teflon-lined caps and wrap with electrical tape or store in a secondary jar with desiccant.[2]
- Temperature: -20°C is mandatory.

Waste Disposal

- Never pour down the drain.[2]
- Segregation: Dispose of as "Flammable Organic Solvent." [2]
- Quenching (Small Spills): Absorb with vermiculite.[2] Treat with dilute sodium bisulfite (NaHSO_3) to form the bisulfite adduct, reducing volatility and aldehyde reactivity before disposal.[2]

Experimental Workflow: CuAAC Conjugation

This protocol illustrates the safe usage of Hept-6-ynal in a "Click" reaction, highlighting the order of addition to prevent side reactions.

Reagent Setup

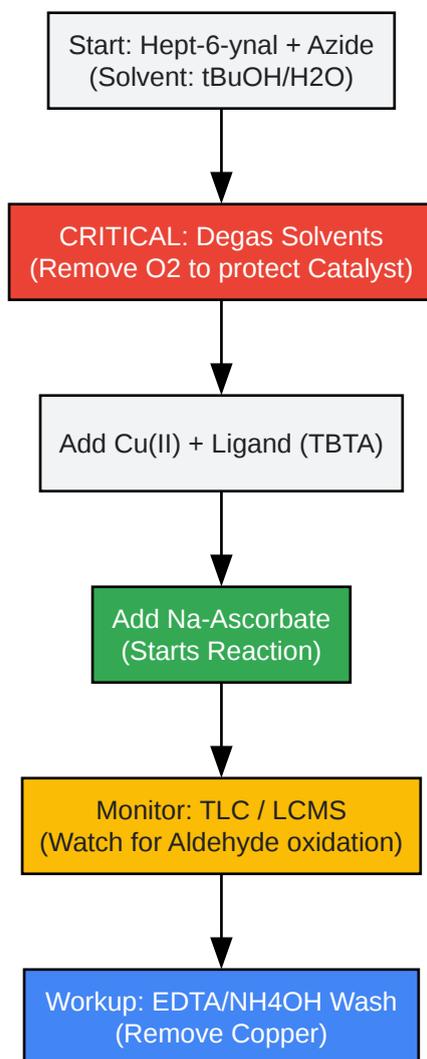
- Solvent: THF/Water (1:[2]1) or tBuOH/Water.[2] Degas by sparging with nitrogen for 15 mins (Oxygen poisons the Cu(I) catalyst).[2]

- Catalyst: $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ + Sodium Ascorbate (generates Cu(I) in situ).
- Ligand: TBTA or THPTA (Protects Cu(I) from oxidation and prevents alkyne homocoupling).

Step-by-Step Protocol

- Dissolution: Dissolve the Azide-partner (1.0 equiv) and Hept-6-ynal (1.1 equiv) in the degassed solvent.
- Ligand/Catalyst Premix: In a separate vial, mix CuSO_4 (5 mol%) and TBTA (5 mol%). Add to the reaction mixture.
- Activation: Add Sodium Ascorbate (10-20 mol%) last. The solution may turn bright yellow/orange (characteristic of Cu(I)-ligand complex).
- Monitoring: Stir at Room Temp. Monitor via TLC (stain with KMnO_4 to visualize the alkyne/aldehyde).
- Workup: Dilute with water, extract with EtOAc. Wash organic layer with 5% NH_4OH (removes Copper) or EDTA solution.

Workflow Visualization



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Caption: Optimized CuAAC workflow emphasizing oxygen removal to prevent catalyst poisoning and aldehyde degradation.

Emergency Response Data

Scenario	Immediate Action	Expert Note
Fire	Use CO ₂ , Dry Chemical, or Foam.[1][2]	Do not use water jet. Water may spread the lighter-density liquid.[1][2]
Skin Contact	Wash with soap/water for 15 min.[1][2]	Aldehydes bind proteins; immediate washing reduces sensitization risk.[1][2]
Inhalation	Move to fresh air.[1][2][4]	If breathing is difficult, oxygen may be required (narcotic effect).[1][2]
Spill	Evacuate. Remove ignition sources.[2][3]	Absorb with inert material (sand/vermiculite).[1][2][3] Do not use clay (acidic clays may catalyze polymerization).[2]

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